

Tenofovir Diphosphate (Sodium Salt): Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: *Tenofovir diphosphate (sodium salt)*

Cat. No.: *B10860619*

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Executive Summary & Core Directive

Tenofovir diphosphate (TFV-DP), the biologically active metabolite of the antiretroviral prodrugs Tenofovir Disoproxil Fumarate (TDF) and Tenofovir Alafenamide (TAF), acts as a potent nucleotide analog reverse transcriptase inhibitor (NRTI).[1] Due to its high biological potency and stability in aqueous environments, disposal must prioritize total thermal destruction (incineration) to prevent environmental persistence and bio-accumulation.

Operational Mandate: Treat all Tenofovir diphosphate waste as Hazardous Chemical Waste. Do not dispose of down the drain or in municipal trash.[2]

Hazard Identification & Safety Profile

Before initiating disposal, operators must understand the specific hazards associated with the compound to select appropriate Personal Protective Equipment (PPE).

Table 1: GHS Hazard Classification & Physical Properties

Parameter	Specification	Operational Implication
CAS Number	147127-20-6 (Parent)	Reference for SDS lookup.
Physical State	Solid (White to off-white powder)	High risk of aerosolization during weighing/transfer.[2]
Solubility	Water Soluble	Spills will spread rapidly on wet surfaces; requires absorbent dams.[2]
GHS Signal	DANGER	High alert required.[2]
Hazard Statements	H318: Causes serious eye damage.H315: Causes skin irritation.H335: May cause respiratory irritation.[2]	Mandatory PPE: Safety goggles (not just glasses), Nitrile gloves (double-gloving recommended), Lab coat, N95 respirator (if handling open powder outside a fume hood). [1]
Environmental	Aquatic Toxicity (Chronic)	Zero-discharge policy: No sink disposal.[2]

Waste Segregation & Disposal Protocols

Effective disposal begins at the bench.[2] Segregate waste streams immediately upon generation to prevent cross-contamination and ensure regulatory compliance.[2]

Protocol A: Solid Waste (Pure Compound & Contaminated Debris)

Applicability: Expired API, weighing boats, contaminated gloves, paper towels, and bench liners.[1]

- Containment: Place solid waste directly into a clear, wide-mouth polyethylene (HDPE) jar labeled "Hazardous Waste - Solid."
- Labeling: The label must explicitly state:

- Chemical Name: Tenofovir Diphosphate Sodium Salt.[2][3]
- Hazard Class: Irritant / Toxic.[2][4][5]
- Sealing: Ensure the lid is screwed on tightly when not actively adding waste.[2]
- Disposal Path: Transfer to the facility's Satellite Accumulation Area (SAA) for pickup by a licensed hazardous waste contractor.[2]
 - Destruction Method: High-Temperature Incineration (typically >1000°C) is required to break the phosphonate bonds.

Protocol B: Liquid Waste (Aqueous & Solvent)

Applicability: Stock solutions, HPLC effluents, cell culture media containing TFV-DP.[1]

- Segregation:
 - Aqueous Mixtures: Collect in a carboy labeled "Aqueous Hazardous Waste." [2]
 - Organic Solvent Mixtures (e.g., Methanol/Acetonitrile): Collect in a carboy labeled "Organic Hazardous Waste." [2]
- Compatibility Check: Ensure the carboy material (HDPE or Glass) is compatible with the solvent carrier.[2]
- pH Neutralization (Optional but Recommended): If the solution is highly acidic or basic due to HPLC modifiers, neutralize to pH 5–9 before long-term storage to prevent container degradation, unless specific facility rules prohibit bench-top treatment.[1]
- Secondary Containment: Store carboys in a secondary tray capable of holding 110% of the container's volume.

Protocol C: Contaminated Sharps & Glassware

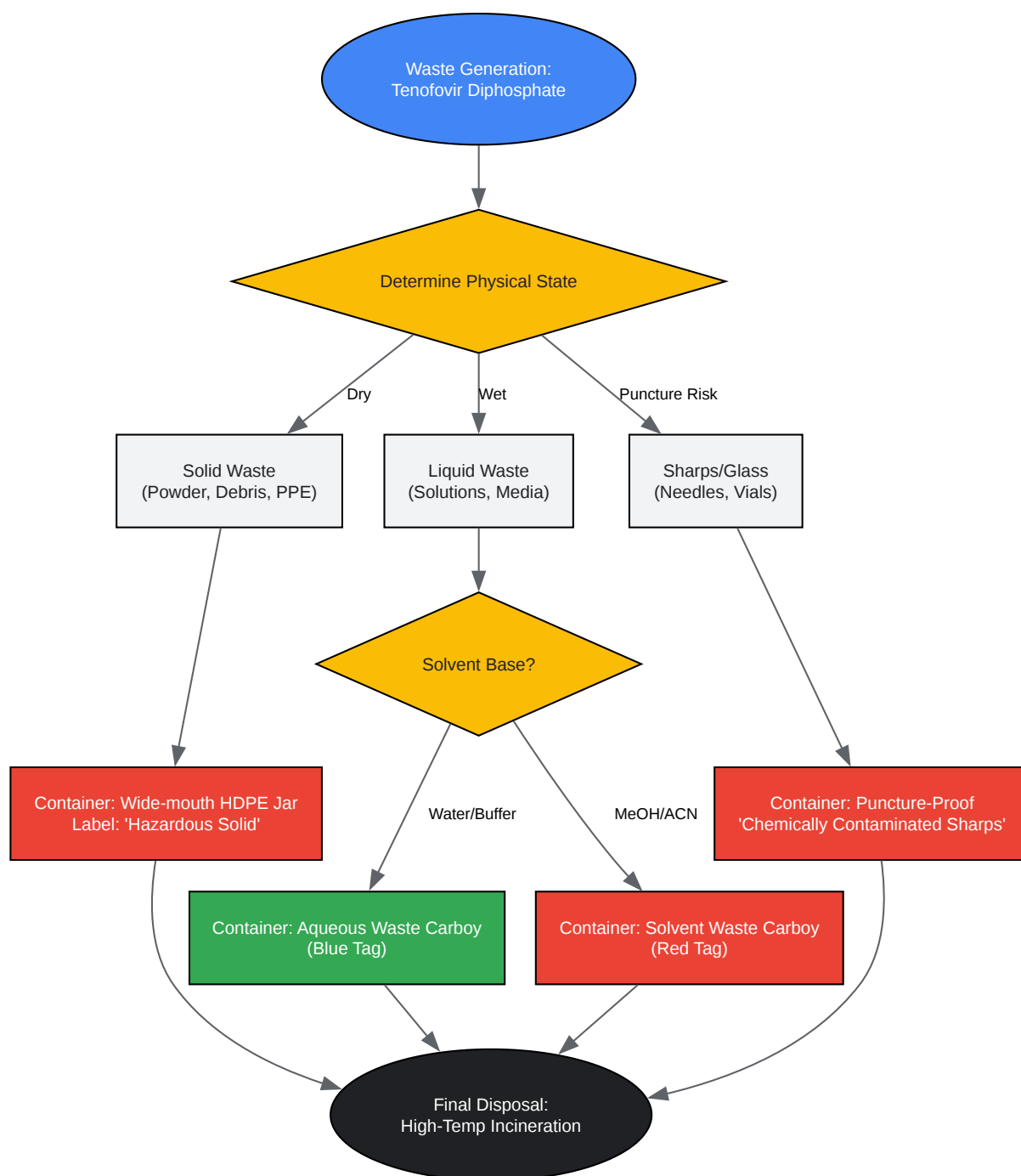
Applicability: Syringes, needles, broken vials, Pasteur pipettes.[1]

- Sharps: Discard needles/syringes immediately into a red biohazard/sharps container labeled "Chemically Contaminated Sharps." [2]

- Glassware:
 - Rinsing: Triple-rinse empty vials with water or solvent.[2] Collect the rinsate as Liquid Hazardous Waste (Protocol B).[2]
 - Disposal: Defaced, triple-rinsed vials can often be disposed of as glass waste (check local EHS rules).[1] If rinsing is not feasible, dispose of the entire vial in the solid hazardous waste stream.[1]

Visualizing the Disposal Workflow

The following diagram illustrates the decision logic for segregating Tenofovir diphosphate waste streams to ensure RCRA compliance.



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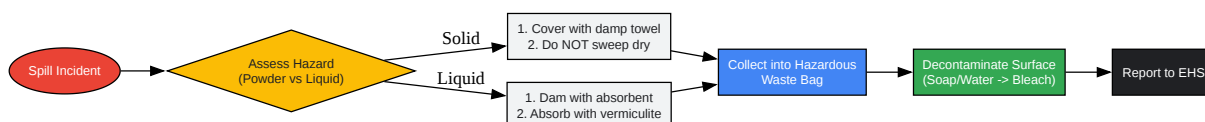
Figure 1: Decision tree for segregating Tenofovir diphosphate waste streams in a research laboratory setting.

Emergency Procedures: Spill Management

In the event of a spill, rapid containment prevents exposure and facility contamination.

Spill Response Algorithm

- Alert & Isolate: Notify nearby personnel. Mark the area.
- PPE Up: Don nitrile gloves, safety goggles, and lab coat.[1][2] Use a respirator for powder spills.[2]
- Containment:
 - Powder: Cover with a damp paper towel (water or dilute detergent) to prevent dust cloud formation.[2]
 - Liquid: Surround with absorbent socks or vermiculite dams.[2]
- Cleanup:
 - Scoop material into a waste bag.[2]
 - Clean surface with 10% bleach solution (to degrade biological residues) followed by water. [2]
 - Note: While bleach deactivates biological agents, it does not fully mineralize the chemical. [1] All cleanup materials must still be incinerated.[2]



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Figure 2: Step-by-step spill response workflow for Tenofovir diphosphate.

Regulatory Compliance & Documentation

Although Tenofovir is not explicitly listed on the EPA P-list or U-list (40 CFR 261.33), it is regulated under the Resource Conservation and Recovery Act (RCRA) based on generator knowledge of its toxicity and medicinal properties.

- Waste Code: Generally classified as non-specific hazardous waste.[2] Facilities often assign internal codes (e.g., "Non-Regulated Chemical Waste" requiring incineration) or use D001/D002 if mixed with ignitable/corrosive solvents.[1]
- Documentation: Maintain a "Chain of Custody" form for all waste transfers.[2]
- Satellite Accumulation: Waste must be stored at or near the point of generation and under the control of the operator. Containers must remain closed except when adding waste.[2]

References

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